

Comprehensive Technical Guide: -[3-(Dimethylamino)phenyl]acetamide[1]

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Compound of Interest

Compound Name:	<i>n</i> -[3-(Dimethylamino)phenyl]acetamide
CAS No.:	7474-95-5
Cat. No.:	B181318

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Executive Summary

-[3-(Dimethylamino)phenyl]acetamide (CAS Registry Number: 7474-95-5) is a functionalized aniline derivative primarily utilized as a key intermediate in the synthesis of Leuco Dyes and functional color formers. Historically known as C.I. Developer 26, its significance lies in the industrial chemistry of thermal imaging and pressure-sensitive recording materials rather than direct pharmaceutical application.

For drug development professionals, this compound serves as a critical reference point for aniline-based structural alerts, metabolic N-dealkylation studies, and genotoxic impurity management. Its structural motif—an acetamide group meta to a dimethylamino substituent—provides a model system for understanding the electronic and metabolic behaviors of disubstituted benzenes in biological systems.

Chemical Profile & Properties[1][2][3][4][5]

Identity and Nomenclature

Parameter	Detail
IUPAC Name	-[3-(Dimethylamino)phenyl]acetamide
Common Synonyms	3-Dimethylaminoacetanilide; C.I. Developer 26; -Acetamido- -dimethylaniline
CAS Number	7474-95-5
Molecular Formula	
Molecular Weight	178.23 g/mol
SMILES	<chem>CC(=O)NC1=CC(=CC=C1)N(C)C</chem>
InChI Key	MHGIJXSAUHOIDU-UHFFFAOYSA-N

Physicochemical Properties[5][6]

- Physical State: Solid (crystalline powder).
- Solubility: Soluble in organic solvents (ethanol, acetone, DMSO); sparingly soluble in water.
- Reactivity: The acetamide group is stable under neutral conditions but susceptible to hydrolysis in strong acid/base. The dimethylamino group activates the benzene ring, making it prone to electrophilic aromatic substitution, particularly at the para position relative to the amino group.

Discovery and Historical Context

The history of

-[3-(Dimethylamino)phenyl]acetamide is intrinsically linked to the "Golden Age" of dye chemistry in the late 19th and early 20th centuries.

- Early Dye Chemistry (1890s–1920s): The compound emerged as researchers sought to diversify the color palette of azo dyes. By acetylating

-dimethyl-

-phenylenediamine, chemists could protect one amine functionality while coupling the other, creating "Developer" compounds (e.g., C.I. Developer 26) used to generate specific hues in textile dyeing.

- The Leuco Dye Revolution (1970s–Present): The compound found renewed and significant utility with the advent of thermal paper and carbonless copy paper. It was identified as an optimal precursor for Spirofluorene Phthalides—molecules that switch between colorless and colored states upon exposure to heat or pressure. This application remains its primary industrial driver today.

Synthesis and Manufacturing

The industrial synthesis is a streamlined process designed to maximize yield and minimize the formation of di-acetylated byproducts.

Core Synthetic Route

The standard protocol involves the selective acetylation of

-dimethyl-

-phenylenediamine.

Reaction:

Process Parameters:

- Starting Material:

-dimethyl-

-phenylenediamine (CAS 2836-04-6).[1]

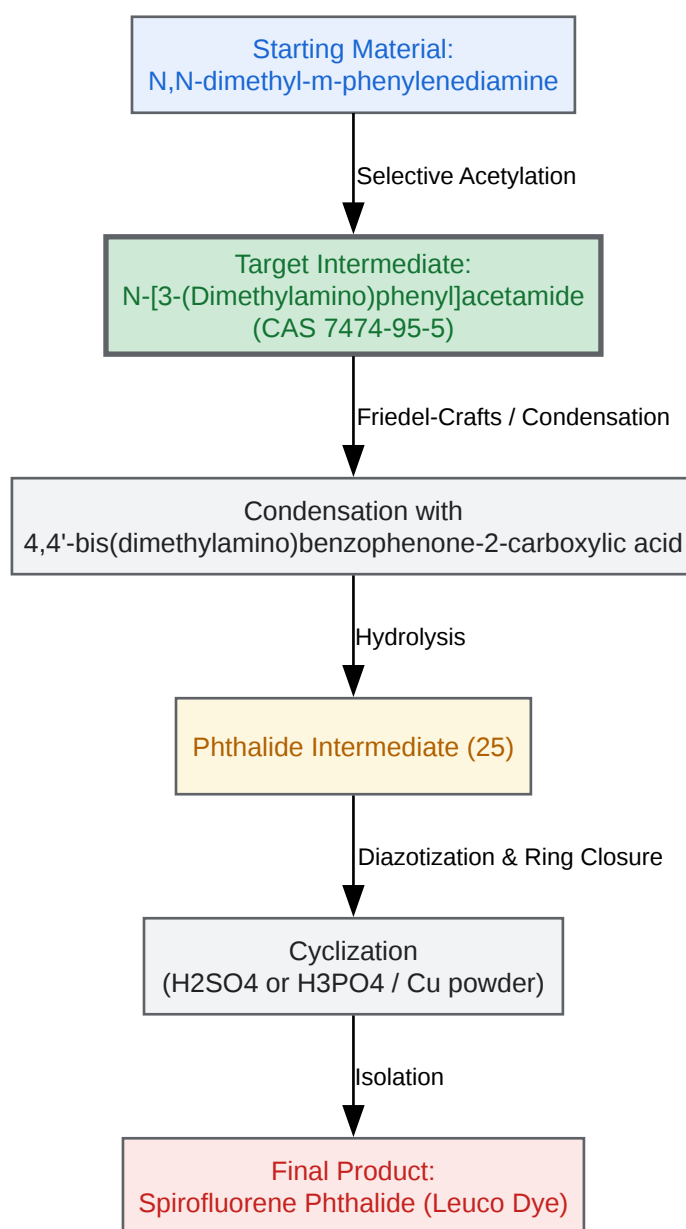
- Reagent: Acetic anhydride (1.1 equivalents) or Acetyl chloride.
- Conditions: Reaction is typically conducted in a solvent like toluene or acetic acid at controlled temperatures (

) to prevent acetylation of the tertiary amine (which is unlikely but degradation can occur) or over-reaction.

- Purification: Recrystallization from ethanol/water mixtures.

Graphviz Workflow: Synthesis of Spirofluorene Phthalides

The following diagram illustrates the critical role of CAS 7474-95-5 in synthesizing functional leuco dyes, a process detailed in specialized texts such as Chemistry of Leuco Dyes.



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Caption: Synthetic pathway from precursor diamine to functional Spirofluorene Phthalide dye, highlighting CAS 7474-95-5 as the pivot intermediate.

Relevance to Drug Development

While not an Active Pharmaceutical Ingredient (API) itself,

-[3-(Dimethylamino)phenyl]acetamide is highly relevant to pharmaceutical scientists in three specific domains:

Toxicology and Structural Alerts

The compound belongs to the class of anilides and tertiary anilines.

- **Genotoxicity:** Aniline derivatives are frequently flagged as structural alerts for mutagenicity (Ames positive) due to the potential formation of nitrenium ions upon metabolic activation.
- **Metabolite Mimicry:** It serves as a reference standard when assessing the safety of drug metabolites that contain the 3-dimethylamino-phenyl moiety.

Metabolic Pathways (ADME)

For researchers studying the metabolism of drugs containing dimethylaniline motifs (e.g., mifepristone analogs or specific kinase inhibitors), this compound models key biotransformations:

- **N-Dealkylation:** Cytochrome P450 isozymes (typically CYP3A4 or CYP2D6) can sequentially remove methyl groups from the tertiary amine.
- **Amide Hydrolysis:** Carboxylesterases can cleave the acetamide bond, regenerating the potentially more toxic parent diamine.

Impurity Management

In the synthesis of complex APIs derived from phenylenediamines, this compound may appear as a process-related impurity.

- Detection: High-Performance Liquid Chromatography (HPLC) with UV detection (254 nm) is standard.
- Limit of Quantitation: Due to the structural alert status of anilines, trace analysis (ppm level) is often required in final drug substances.

Safety and Handling

Signal Word:WARNING

Hazard Class	Statement
Acute Toxicity	May be harmful if swallowed or absorbed through skin.
Skin Irritation	Causes skin irritation (Category 2).
Eye Irritation	Causes serious eye irritation (Category 2A).
STOT-SE	May cause respiratory irritation.

Protocol: Handle in a fume hood with nitrile gloves. Avoid dust formation. In case of contact, wash immediately with soap and water.

References

- PubChem. (2025). **N-[3-(Dimethylamino)phenyl]acetamide** (CID 81988). National Center for Biotechnology Information. Available at: [\[Link\]](#)
- Fletcher, I. J., & Zink, R. (1997). The Chemistry of Leuco Dyes. In: Chemistry and Applications of Leuco Dyes, Plenum Press. (Detailed discussion on the synthesis of spirofluorene phthalides using 3-dimethylaminoacetanilide).
- U.S. EPA. (2025). CompTox Chemicals Dashboard: **N-[3-(Dimethylamino)phenyl]acetamide**. Available at: [\[Link\]](#)

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